

Inter-laboratory comparison of Pigment Yellow 138 characterization data

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Compound of Interest

Compound Name: Pigment Yellow 138

CAS No.: 30125-47-4

Cat. No.: B1588180

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A Comparative Guide to the Characterization of Pigment Yellow 138

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the key characterization data for **Pigment Yellow 138**, a high-performance quinophthalone pigment. In the absence of a formal inter-laboratory study, this document synthesizes and compares data from various publicly available technical datasheets from different suppliers, presented here as a simulated inter-laboratory comparison. The aim is to offer a comprehensive resource for evaluating the physicochemical and resistance properties of this pigment, alongside standardized experimental protocols.

Physicochemical Properties: A Comparative Analysis

The following table summarizes the key physicochemical properties of **Pigment Yellow 138** as reported by different sources. These parameters are crucial for assessing the quality,

performance, and suitability of the pigment for various applications.

Property	Supplier A	Supplier B	Supplier C	Supplier D
Color Index Name	Pigment Yellow 138	Pigment Yellow 138	Pigment Yellow 138	Pigment Yellow 138
C.I. No.	56300	56300	56300	56300
CAS Number	30125-47-4	30125-47-4	30125-47-4	30125-47-4
Chemical Formula	$C_{26}H_6Cl_8N_2O_4$	$C_{26}H_6Cl_8N_2O_4$	$C_{26}H_6Cl_8N_2O_4$	$C_{26}H_6Cl_8N_2O_4$
Molecular Weight	693.96 g/mol	693.96 g/mol	-	-
Appearance	Yellow Powder	Yellow Powder	Yellow Powder	Greenish Yellow Powder
Shade	Greenish	-	Similar to Standard	Greenish
Tinting Strength (%)	100±5	95-105	100±5	-
Oil Absorption (g/100g)	30-40	30-40	30-40	-
Density (g/cm ³)	-	1.80	-	1.7
pH Value	-	5.0-7.0	8	6.5-7.5
Heat Resistance (°C)	290	300	280	280
Light Fastness (1-8)	8	8	8	8

Resistance Properties: A Comparative Overview

The resistance of a pigment to various environmental and chemical factors is critical for its durability and application range. The following table compares the resistance properties of

Pigment Yellow 138 from different suppliers, typically rated on a scale of 1 to 5, where 5 indicates excellent resistance.

Resistance Property	Supplier A	Supplier B	Supplier C
Water Resistance	5	5	-
Oil Resistance	5	-	-
Acid Resistance	-	5	5
Alkali Resistance	-	5	5
Alcohol Resistance	-	5	-
Ester Resistance	-	5	-
Benzene Resistance	-	5	-
Ketone Resistance	-	5	-
Soap Resistance	-	5	-
Migration Resistance	-	5	5

Experimental Protocols

The data presented in this guide is typically generated using standardized test methods. The following are detailed methodologies for key experiments based on internationally recognized standards.

Determination of Physicochemical Properties

- Tinting Strength:** The relative tinting strength of a colored pigment is determined by visual comparison or photometric methods against a standard sample. A common standard for this is ISO 787-16:1986, which involves preparing a dispersion of the pigment with a white paste and comparing the color with a standard dispersion.
- Oil Absorption:** The oil absorption value is determined according to ASTM D281-12(2020) or ISO 787-5:1980. This method involves adding linseed oil dropwise to a known weight of the

pigment and rubbing with a spatula until a stiff, putty-like paste is formed. The volume of oil used is then calculated per 100g of pigment.

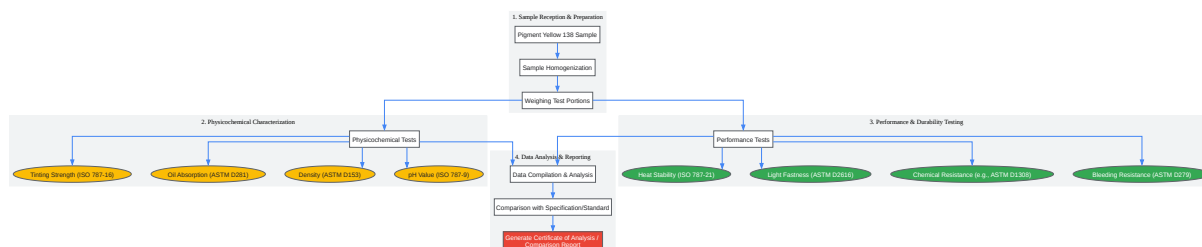
- **Density:** The density of the pigment can be determined using a pycnometer as described in ASTM D153-84(2020).
- **pH Value:** The pH of an aqueous suspension of the pigment is measured according to ISO 787-9:1981. A 10% suspension of the pigment in distilled water is prepared, shaken vigorously, and the pH is measured using a calibrated pH meter.[1]
- **Heat Stability:** The heat stability is compared using a stoving medium as outlined in ISO 787-21:1979. The pigment is dispersed in a stoving binder, applied to a panel, and heated at a specified temperature. The color change is then compared to a standard.[2]
- **Light Fastness:** Light fastness is typically assessed using the Blue Wool Scale, as described in ASTM D2616-12(2020). The pigmented sample is exposed to a standardized light source (e.g., Xenon arc lamp) alongside a set of blue wool standards. The light fastness is rated on a scale of 1 to 8, where 8 indicates the highest fastness.

Determination of Resistance Properties

- **Resistance to Bleeding:** The bleeding characteristics of a pigment can be determined by direct solvent extraction or by overstripping a film, as detailed in ASTM D279-23.[3]
- **Chemical Resistance:** The resistance to various chemicals (acids, alkalis, solvents) is generally determined by immersing a pigmented panel in the respective chemical for a specified period and observing any changes in color or appearance. While specific standards can vary, the principle is outlined in methods like ASTM D1308-02(2013) for household chemicals.

Visualizing the Pigment Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of **Pigment Yellow 138**, from initial sample reception to final data analysis and reporting.



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References

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